

p-Tolylpinacolboronate-d3 CAS number and supplier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-Tolylpinacolboronate-d3

Cat. No.: B14031904

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Technical Data Sheet: p-Tolylpinacolboronate-d3

CAS Number: 2235417-07-7

This document serves as a technical overview of **p-Tolylpinacolboronate-d3**, providing essential information for researchers, scientists, and professionals in the field of drug development. Due to the limited availability of public data, this guide focuses on the fundamental properties and sourcing of the compound.

Compound Identification

Identifier	Value
Chemical Name	p-Tolylpinacolboronate-d3
CAS Number	2235417-07-7[1][2]
Molecular Formula	C ₁₃ H ₁₆ D ₃ BO ₂
Molecular Weight	221.12 g/mol

Physicochemical Properties

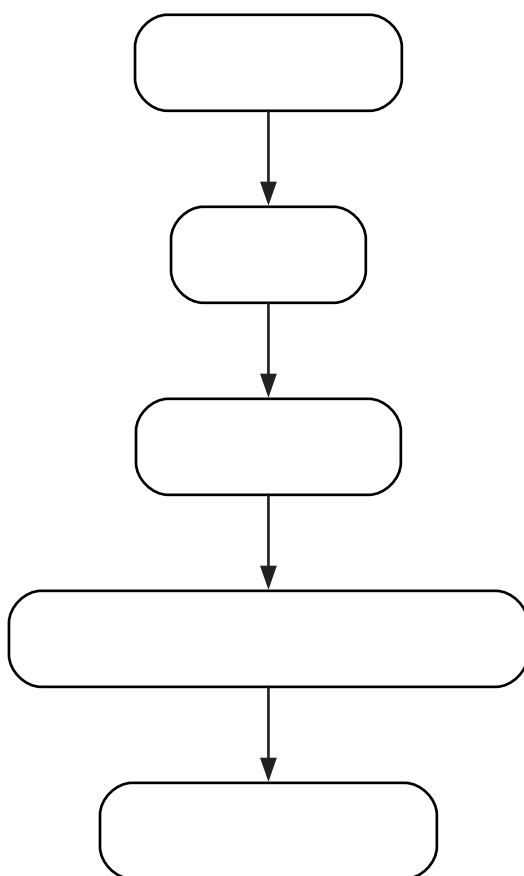
A comprehensive, experimentally verified dataset on the physicochemical properties of **p-Tolylpinacolboronate-d3** is not readily available in the public domain. Researchers should consider the properties of the non-deuterated analogue, p-tolylboronic acid pinacol ester, as a

starting point for experimental design, while accounting for the kinetic isotope effect where applicable.

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols and specific experimental applications for **p-Tolylpinacolboronate-d3** are not widely published. The synthesis would likely involve the deuteration of a suitable starting material, such as a deuterated toluene derivative, followed by a borylation reaction with a pinacolborane source.

General Workflow for a Hypothetical Synthesis:



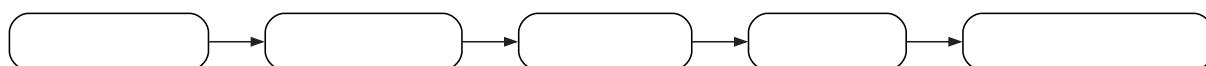
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Caption: A potential synthetic workflow for **p-Tolylpinacolboronate-d3**.

Applications in Research and Drug Development

As a deuterated compound, **p-Tolylpinacolboronate-d3** is of interest in medicinal chemistry and drug development. The primary application of such compounds is in pharmacokinetic studies. The deuterium substitution can alter the metabolic profile of a molecule, often leading to a slower rate of metabolism. This "kinetic isotope effect" can be leveraged to improve the pharmacokinetic properties of a drug candidate.

Logical Relationship in Application:



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Caption: The role of deuterated compounds in drug development.

Supplier Information

Researchers interested in acquiring **p-Tolylpinacolboronate-d3** for research purposes can source it from the following supplier:

Supplier	Product Name	CAS Number
MedChemExpress	p-Tolylpinacolboronate-d3	2235417-07-7[1][2]

It is recommended to contact the supplier directly for detailed product specifications, purity, and availability.

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References

- 1. Chemical synthesis of 20S-hydroxyvitamin D3, which shows anti-proliferative activity - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Convergent total synthesis of (+)-calcipotriol: A scalable, modular approach to vitamin D analogs - PMC [pmc.ncbi.nlm.nih.gov]
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